

Personal protective equipment for handling Azobenzene-D10

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azobenzene-D10

Cat. No.: B3044145

[Get Quote](#)

Essential Safety and Handling Guide for Azobenzene-D10

This guide provides crucial safety and logistical information for handling **Azobenzene-D10**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety and proper disposal. Given that **Azobenzene-D10** is an isotopic analog of Azobenzene, the safety protocols are based on the hazardous properties of Azobenzene.

Hazard Identification and Classification

Azobenzene-D10 is classified as a hazardous substance with the following primary concerns:

- **Health Hazards:** Harmful if swallowed or inhaled, suspected of causing genetic defects, and may cause cancer.^{[1][2][3]} It may also cause damage to organs through prolonged or repeated exposure.^{[1][2]}
- **Environmental Hazards:** Very toxic to aquatic life with long-lasting effects.

GHS Hazard Pictograms:

- Health Hazard
- Exclamation Mark

- Environment

Signal Word: Danger

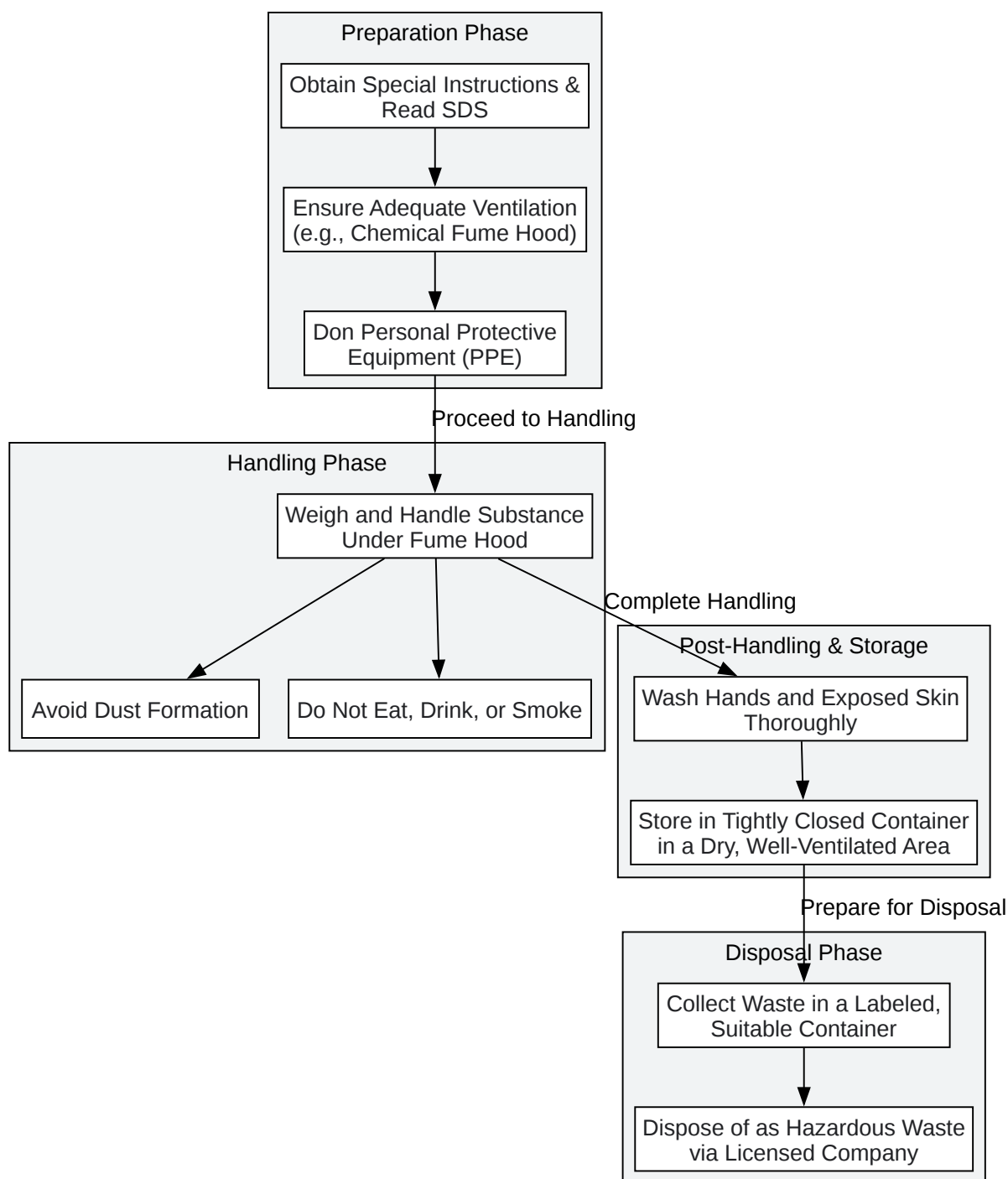
Quantitative Data Summary

For ease of reference, the following table summarizes key quantitative data for Azobenzene, which is expected to be comparable to **Azobenzene-D10**.

Property	Value	Source
Oral Toxicity (LD50, rat)	1,000 mg/kg	
Inhalation Toxicity (LC50/4h, rat)	1.5 mg/l (ATE)	
Melting Point	65 - 68 °C (149 - 154 °F)	
Boiling Point	293 °C (559 °F)	
Density	1.09 g/mL at 25 °C (77 °F)	
Flash Point	100 °C (212 °F)	

Operational Plan: Handling Azobenzene-D10

A systematic approach is essential when working with **Azobenzene-D10**. The following workflow outlines the procedural steps from preparation to disposal.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. bg.cpachem.com [bg.cpachem.com]
- 3. fishersci.co.uk [fishersci.co.uk]
- To cite this document: BenchChem. [Personal protective equipment for handling Azobenzene-D10]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3044145#personal-protective-equipment-for-handling-azobenzene-d10>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

